

Solvent Violet 13 chemical structure and properties

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Compound of Interest

Compound Name: *Solvent violet 13*

Cat. No.: *B083482*

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An In-depth Technical Guide to Solvent Violet 13 Introduction

Solvent Violet 13, identified by the Colour Index number 60725, is a synthetically produced anthraquinone dye renowned for its vibrant, bluish-violet hue and excellent stability.^{[1][2]} As an oil-soluble colorant, it is distinguished by its insolubility in water but excellent solubility in a variety of organic solvents, making it a critical component in numerous industrial applications.^{[1][3][4]} This guide provides a comprehensive technical overview of **Solvent Violet 13**, delving into its chemical structure, physicochemical and spectral properties, synthesis methodologies, and diverse applications. It is intended for researchers, scientists, and professionals in drug development and materials science who require a detailed understanding of this versatile dye.

Part 1: Chemical Identity and Structure

A precise understanding of a compound's identity is fundamental to its application. **Solvent Violet 13** is systematically named and cataloged to ensure unambiguous identification in research and industry.

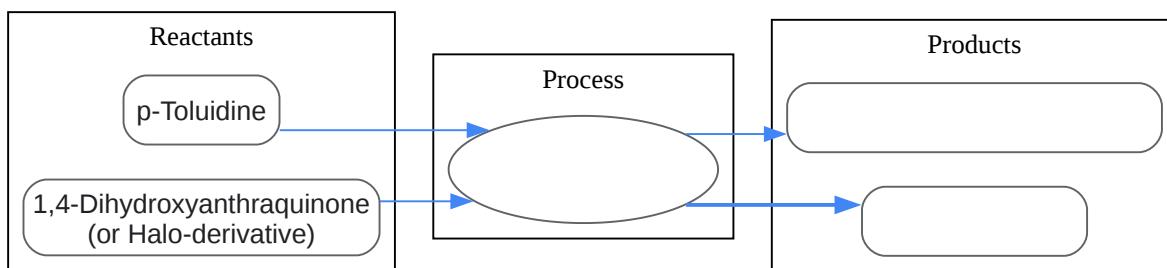
Nomenclature and Identification:

- Preferred IUPAC Name: 1-hydroxy-4-(4-methylanilino)anthracene-9,10-dione^[5]
- Common Synonyms: D&C Violet No. 2, C.I. 60725, Oil Violet, Alizurol Purple, Macrolex Violet B^{[1][6][7]}

- CAS Number: 81-48-1[1][5][6]
- Molecular Formula: C₂₁H₁₅NO₃[1][5][6]
- Molecular Weight: 329.35 g/mol [5][6]

Molecular Structure

Solvent Violet 13 is an anthraquinone derivative. Its core structure is the tricyclic aromatic ketone, anthracene-9,10-dione. The characteristic violet color arises from the chromophoric system created by the substitution of a hydroxyl (-OH) group at the 1-position and a p-tolylamino (-NH-C₆H₄-CH₃) group at the 4-position. This specific arrangement of electron-donating groups on the anthraquinone framework is crucial for its tinctorial properties.



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Caption: Generalized workflow for the synthesis of **Solvent Violet 13**.

Part 4: Industrial and Scientific Applications

The combination of vibrant color, high thermal stability, and good solubility in organic media makes **Solvent Violet 13** a valuable colorant in a wide range of fields.

- Plastics and Polymers: This is the primary application area. It is extensively used to color a variety of thermoplastics, including polystyrene (PS), ABS, rigid polyvinyl chloride (RPVC), polymethyl methacrylate (PMMA), polycarbonate (PC), and polyethylene terephthalate

(PET). [3][4][7][8] Its high heat resistance makes it suitable for extrusion and injection molding processes. [8]* Fiber Dope Dyeing: It is used for the protoplasmic coloring of polyester fibers, where the dye is mixed with the polymer melt before fiber extrusion. [6][7] This method provides excellent color fastness.

- Oils, Waxes, and Solvents: **Solvent Violet 13** is used to dye hydrocarbon products like greases, waxes, stains, and solvents. [2][9]* Inks and Coatings: Its solubility and bright color make it suitable for use in certain solvent-based printing inks and transparent coatings. [3]* Cosmetics: Under the name D&C Violet No. 2, it is used in externally applied cosmetics, such as hair and skin care products. [2]* Pyrotechnics: It is employed in some violet-colored smoke compositions for pyrotechnic displays. [2]

Part 5: Experimental Protocol Example

Determination of UV-Visible Absorption Spectrum

The causality behind this protocol is to identify the wavelength of maximum absorbance (λ_{max}), which is a key characteristic for colorimetric analysis and quality control. A non-polar solvent like toluene is chosen due to the dye's high solubility and the solvent's UV transparency in the visible range.

Objective: To determine the λ_{max} of **Solvent Violet 13** in a suitable organic solvent.

Materials:

- **Solvent Violet 13** powder
- Toluene (spectroscopic grade)
- Analytical balance
- 10 mL volumetric flasks (Class A)
- Micropipettes
- Quartz cuvettes (1 cm path length)
- Double-beam UV-Vis spectrophotometer

Methodology:

- Stock Solution Preparation (e.g., 100 mg/L): a. Accurately weigh approximately 1.0 mg of **Solvent Violet 13** using an analytical balance. b. Quantitatively transfer the powder to a 10 mL volumetric flask. c. Add a small amount of toluene to dissolve the dye completely. d. Dilute to the mark with toluene, cap the flask, and invert several times to ensure homogeneity. This is the stock solution.
- Working Solution Preparation (e.g., 5 mg/L): a. Pipette 0.5 mL of the stock solution into a new 10 mL volumetric flask. b. Dilute to the mark with toluene. c. Mix thoroughly. The concentration should be such that the maximum absorbance falls within the optimal range of the spectrophotometer (typically 0.2-0.8 A.U.).
- Spectrophotometer Setup: a. Turn on the spectrophotometer and allow the lamps to warm up for at least 15-20 minutes for baseline stability. b. Set the wavelength scan range from 400 nm to 700 nm.
- Baseline Correction: a. Fill two quartz cuvettes with the pure solvent (toluene). b. Place them in the reference and sample holders of the spectrophotometer. c. Run a baseline scan to zero the instrument and correct for any absorbance from the solvent and cuvettes.
- Sample Measurement: a. Empty the sample cuvette and rinse it with a small amount of the working solution. b. Fill the sample cuvette with the **Solvent Violet 13** working solution. c. Place it back into the sample holder. d. Perform the wavelength scan.
- Data Analysis: a. The spectrophotometer software will generate an absorption spectrum (Absorbance vs. Wavelength). b. Identify the wavelength at which the highest peak occurs. This value is the λ_{max} . [10]

Part 6: Safety and Handling

Based on available Safety Data Sheets (SDS), **Solvent Violet 13** is not classified as acutely hazardous, but proper handling is crucial to minimize exposure and ensure workplace safety.

- Hazards Identification: May cause serious eye irritation. [11] May cause an allergic skin reaction in sensitive individuals. [12][13] Ingestion may lead to gastrointestinal discomfort.

[11][13] As a fine powder, it may form combustible dust concentrations in the air. [14]*

Handling Precautions:

- Avoid contact with skin and eyes. [12] * Use in a well-ventilated area or under a chemical fume hood to avoid inhaling dust. [13] * Minimize dust generation and accumulation. [13] * Wash hands thoroughly after handling. [13]* Personal Protective Equipment (PPE):
- Eye Protection: Chemical safety goggles. [13] * Skin Protection: Chemical-impermeable gloves (e.g., nitrile rubber) and protective clothing. [12][13] * Respiratory Protection: If ventilation is inadequate or dust is generated, use an approved particulate respirator. [13] [14]* Storage: Store in a tightly closed container in a cool, dry, well-ventilated place away from strong oxidizing agents. [15][13]

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